

molecular weight and formula of Trimethobenzamide D6

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Compound of Interest

Compound Name: Trimethobenzamide D6

Cat. No.: B1150036

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In-Depth Technical Guide: Trimethobenzamide D6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trimethobenzamide D6**, a deuterated analog of the antiemetic drug Trimethobenzamide. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, analytical methodologies, and mechanism of action.

Core Compound Details

Trimethobenzamide D6 is a stable isotope-labeled version of Trimethobenzamide, primarily utilized as an internal standard in quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS). The incorporation of six deuterium atoms provides a distinct mass difference from the parent compound, enabling precise and accurate quantification in complex biological matrices.

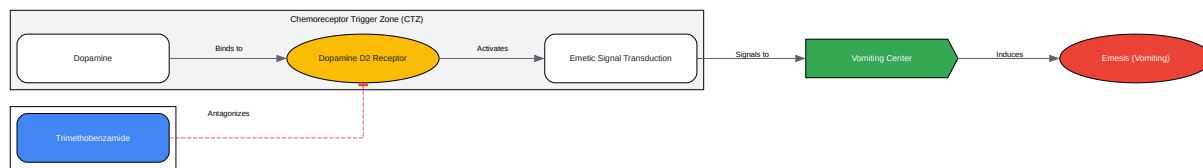
Physicochemical Properties

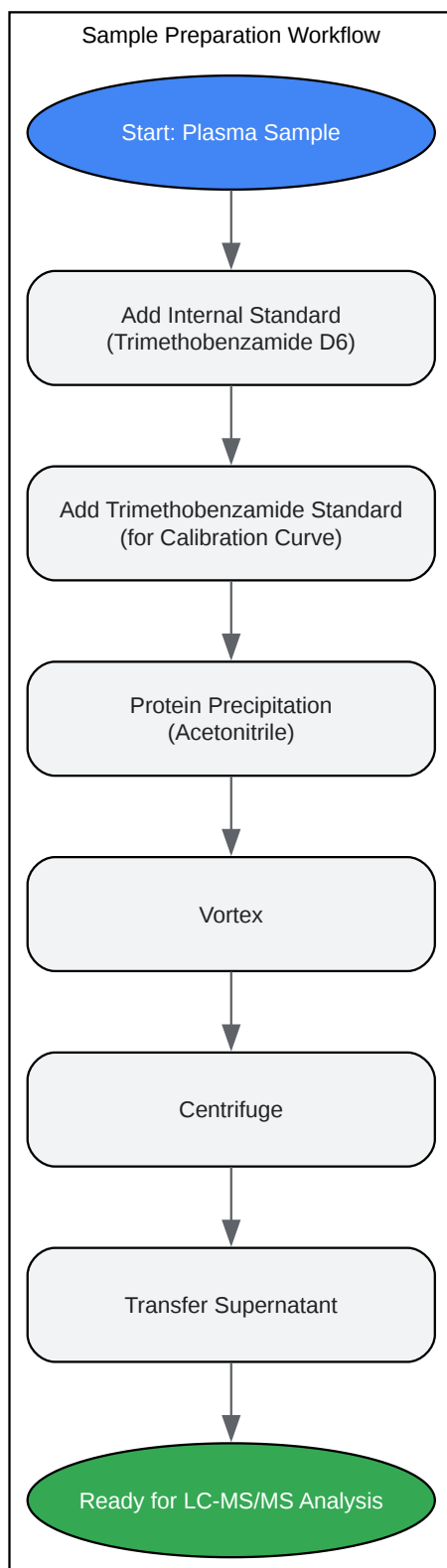
Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₂ D ₆ N ₂ O ₅	[1]
Molecular Weight	394.49 g/mol	[1]
Parent Compound	Trimethobenzamide	
Parent Compound Formula	C ₂₁ H ₂₈ N ₂ O ₅	[2][3][4]
Parent Compound Molecular Weight	388.46 g/mol	[2][3][4]
CAS Number	2070014-97-8	[1]

Mechanism of Action: D2 Receptor Antagonism in the Chemoreceptor Trigger Zone

Trimethobenzamide exerts its antiemetic effects by acting as a dopamine D2 receptor antagonist.[2] Its primary site of action is the chemoreceptor trigger zone (CTZ) in the medulla oblongata of the brainstem. The CTZ is a crucial area for the detection of emetic substances in the blood and subsequent signaling to the vomiting center.

By blocking D2 receptors in the CTZ, Trimethobenzamide inhibits the stimulatory effects of dopamine, a neurotransmitter known to induce nausea and vomiting. This antagonism effectively reduces the transmission of emetic signals to the vomiting center, thereby suppressing the vomiting reflex.





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